

Comprehensive NMR Analysis of Isobutyl 2-Chloropropionate: Structural Elucidation and Methodological Protocols

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Compound of Interest

Compound Name: *Isobutyl 2-chloropropionate*

CAS No.: 62108-67-2

Cat. No.: B13899974

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Introduction and Chemical Context

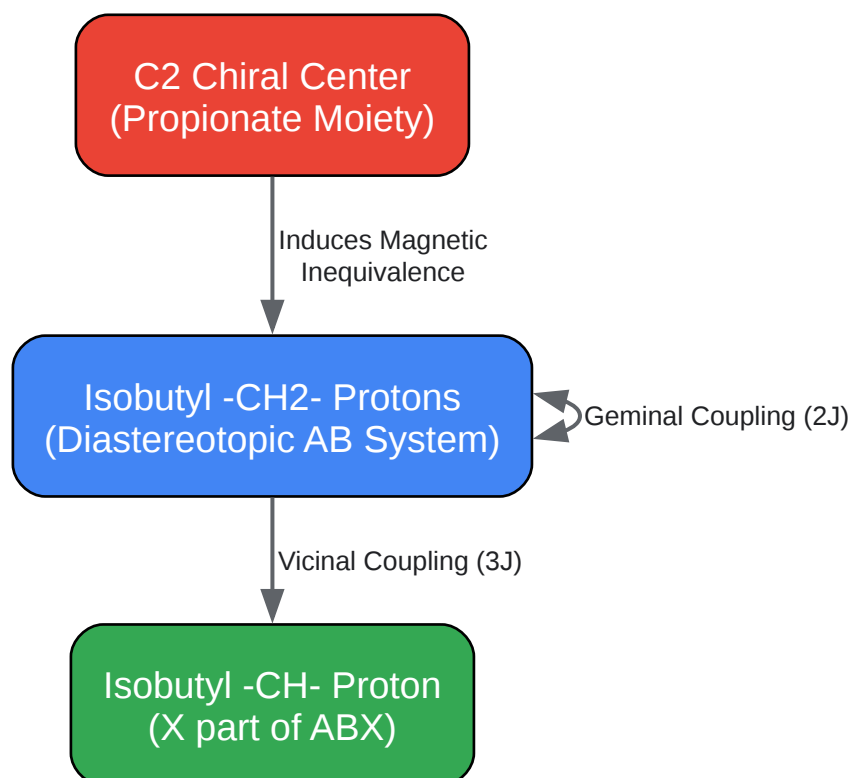
Isobutyl 2-chloropropionate (CAS: 62108-67-2; (S)-enantiomer CAS: 83261-15-8) is a highly versatile chiral building block and chemical intermediate widely utilized in ester synthesis, agrochemical development, and pharmaceutical production[1]. As a halogenated ester, its structural integrity and enantiomeric purity are critical for downstream organic reactions, necessitating rigorous analytical validation[1]. Regulatory bodies and chemical databases continuously monitor the public activities and safety profiles of such intermediates[2].

Nuclear Magnetic Resonance (NMR) spectroscopy remains the gold standard for validating the molecular architecture of halogenated esters[3]. This whitepaper provides an authoritative, in-depth analysis of the ^1H and ^{13}C NMR spectra of **isobutyl 2-chloropropionate**, detailing the causality behind observed chemical shifts and spin-spin splitting patterns—particularly the complex diastereotopic effects induced by its chiral center.

Structural Dynamics & Stereochemical Implications

The molecular formula of **isobutyl 2-chloropropionate** is $C_7H_{13}ClO_2$. The molecule features two distinct domains linked by an ester bond:

- The 2-Chloropropionate Moiety: Contains a chiral center at the C2 position (the α -carbon bearing the chlorine atom). The high electronegativity of the chlorine atom and the adjacent carbonyl group strongly deshield the protons and carbons in this region.
- The Isobutyl Moiety: Contains a branched aliphatic chain. Crucially, the presence of the chiral center at the α -carbon of the propionate group breaks the symmetry of the molecule. This renders the two protons of the isobutyl methylene ($-CH_2-O-$) group diastereotopic. Even with rapid single-bond rotation, these protons reside in magnetically inequivalent environments, leading to distinct resonance frequencies and complex geminal coupling.



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Logical relationship of stereochemically induced diastereotopic coupling in the target molecule.

¹H NMR Spectral Analysis

The ^1H NMR spectrum of **isobutyl 2-chloropropionate** (typically acquired in CDCl_3 at 400 MHz) is defined by both first-order splitting and complex higher-order effects.

^1H NMR Data Summary

Proton Environment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Mechanistic Causality
Isobutyl -CH ₃ (x2)	~0.95	Doublet (d)	~6.7	6H	Shielded aliphatic methyls; coupled to the adjacent methine proton.
Propionate - CH ₃	~1.70	Doublet (d)	~6.9	3H	Deshielded by the adjacent chiral center (C-Cl); coupled to the α -methine proton.
Isobutyl -CH-	~1.98	Nonet (m)	~6.7	1H	Split by six methyl protons and two methylene protons.
Isobutyl - CH ₂ -O-	~3.90 - 4.00	AB part of ABX (m)	2J $\approx$ 10.5, 3J $\approx$ 6.5	2H	Diastereotopic protons. Deshielded by ester oxygen. Exhibit geminal coupling and vicinal coupling.

Propionate - CH(Cl)-	~4.40	Quartet (q)	~6.9	1H	Strongly deshielded by both the highly electronegative chlorine atom and the carbonyl group.
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Expert Insight: The isobutyl methylene protons do not appear as a simple doublet. Because they are diastereotopic, they form an AB spin system that is further split by the adjacent methine proton (X), resulting in an ABX pattern. This is a definitive spectral signature confirming the proximity of the chiral center to the ester linkage, a phenomenon widely documented in similar halogenated esters[3].

13C NMR Spectral Analysis

The 13C NMR spectrum (100 MHz, CDCl3) provides a clear map of the carbon framework, heavily influenced by inductive effects.

13C NMR Data Summary

Carbon Environment	Chemical Shift (δ , ppm)	Mechanistic Causality
Isobutyl -CH ₃ (x2)	~19.0	Standard aliphatic methyl carbons.
Propionate -CH ₃	~21.5	Slightly deshielded due to the β -effect from the highly electronegative chlorine atom.
Isobutyl -CH-	~27.7	Aliphatic methine carbon.
Propionate -CH(Cl)-	~52.6	Strongly deshielded by the directly attached electronegative chlorine atom.
Isobutyl -CH ₂ -O-	~72.0	Deshielded by the directly attached ester oxygen atom.
Ester C=O	~170.1	Carbonyl carbon; characteristic shift for aliphatic esters.

Expert Insight: The distinction between the two methine carbons is stark. The isobutyl methine resonates upfield (~27.7 ppm), whereas the propionate methine is pulled significantly downfield (~52.6 ppm) due to the strong electron-withdrawing nature of the chlorine atom.

Experimental Protocol: High-Resolution NMR Acquisition

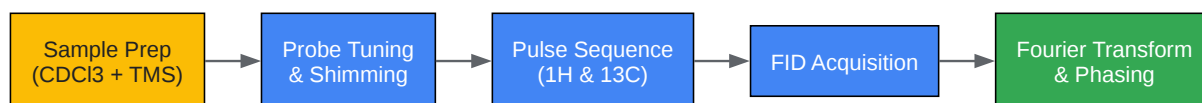
To ensure self-validating and reproducible results, the following protocol outlines the standard operating procedure for acquiring the NMR spectra of **isobutyl 2-chloropropionate**.

Step-by-Step Methodology

- Sample Preparation:
 - Weigh approximately 15-20 mg of pure **isobutyl 2-chloropropionate**[\[1\]](#).
 - Dissolve the sample in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference standard.

- Transfer the solution to a clean, dry 5 mm NMR tube, ensuring no particulates are present (filter through glass wool if necessary) to prevent magnetic field inhomogeneities.
- Probe Optimization (Shimming & Tuning):
 - Insert the sample into the NMR spectrometer (e.g., 400 MHz).
 - Lock the spectrometer to the deuterium signal of CDCl₃ to prevent field drift.
 - Perform automated or manual shimming (Z1, Z2, Z3) to ensure a homogeneous magnetic field, targeting a lock level >80% and a sharp solvent peak.
 - Tune and match the probe specifically for ¹H and ¹³C nuclei.
- ¹H NMR Acquisition:
 - Pulse Sequence: Standard 1D proton sequence (zg30).
 - Spectral Width: 12 ppm (to cover all potential shifts).
 - Number of Scans (NS): 16.
 - Relaxation Delay (D1): 1.0 second.
- ¹³C NMR Acquisition:
 - Pulse Sequence: Proton-decoupled ¹³C sequence (zgpg30).
 - Spectral Width: 250 ppm.
 - Number of Scans (NS): 256 - 512 (compensating for the 1.1% natural abundance of ¹³C).
 - Relaxation Delay (D1): 2.0 seconds to allow for complete longitudinal relaxation of the quaternary carbonyl carbon.
- Data Processing:
 - Apply Fourier Transform (FT) to convert the Free Induction Decay (FID) into a frequency-domain spectrum.

- Perform manual phase correction (zero and first order) and baseline correction.
- Reference the TMS peak to exactly 0.00 ppm.
- Integrate the ^1H signals to verify the proton ratio (6:3:1:2:1).



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Step-by-step experimental workflow for acquiring high-resolution ^1H and ^{13}C NMR spectra.

References

- CAS 83261-15-8 ((S))
- PACT - Public Activities Coordination Tool - ECHA - European Union. europa.eu.
- 2-Chloropropionic acid, 2,2-dimethylpropyl ester - SpectraBase. spectrabase.com.

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Sources

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- 2. PACT - Public Activities Coordination Tool - ECHA [echa.europa.eu]
- 3. spectrabase.com [spectrabase.com]
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